

Personal protective equipment for handling Pantothenate kinase-IN-2

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Compound of Interest

Compound Name: *Pantothenate kinase-IN-2*

Cat. No.: *B3025804*

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Essential Safety and Handling Guide for Pantothenate Kinase-IN-2

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **Pantothenate kinase-IN-2** (CAS: 902614-04-4). Adherence to these procedures is essential to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for MedChemExpress product HY-44170 was not located, a safety data sheet for Pantothenate Kinase Inhibitor with the same CAS number (902614-04-4) from another supplier indicates that no special handling measures are required. [1] However, as a standard practice for handling all laboratory chemicals, the following personal protective equipment is recommended.

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if dusts are generated or if working in a poorly ventilated space.	Prevents inhalation of dust or aerosols.

Operational Plan: Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)[\[3\]](#)
- Avoid generating dust.
- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly sealed container.[\[2\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[2\]](#)

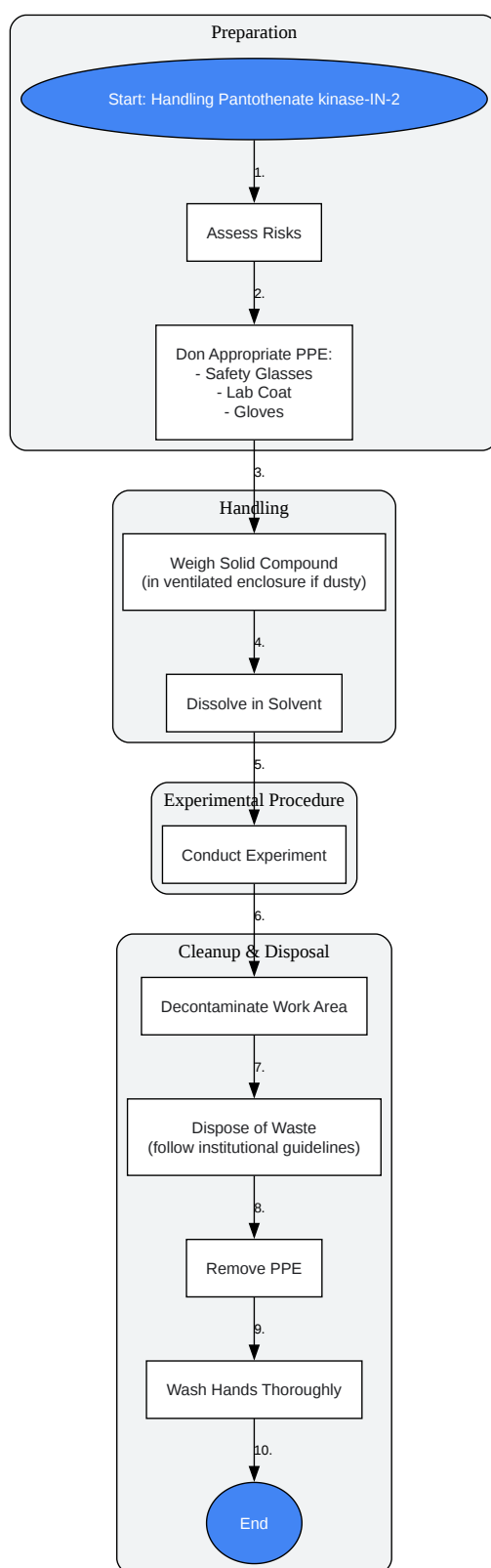
Emergency Procedures: First Aid

In the event of exposure, follow these first-aid measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention. [2]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. [2]

Disposal Plan

Dispose of **Pantothenate kinase-IN-2** and its containers in accordance with all applicable local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.



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Caption: Workflow for the safe handling of **Pantothenate kinase-IN-2**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Pantothenate kinase-IN-2]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3025804#personal-protective-equipment-for-handling-pantothenate-kinase-in-2>]

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